

Understanding serotonin metabolism and its conjugates

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Compound of Interest

Compound Name: Serotonin glucuronide-d4

Cat. No.: B12414598

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An In-depth Technical Guide to Serotonin Metabolism and its Conjugates

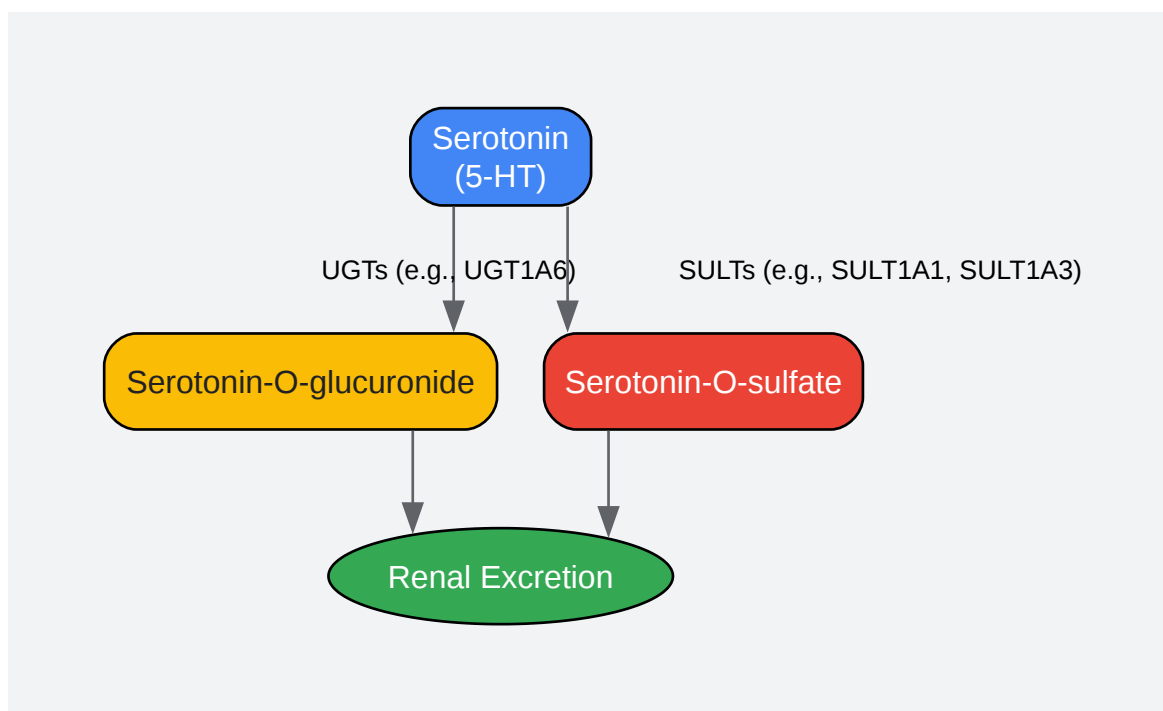
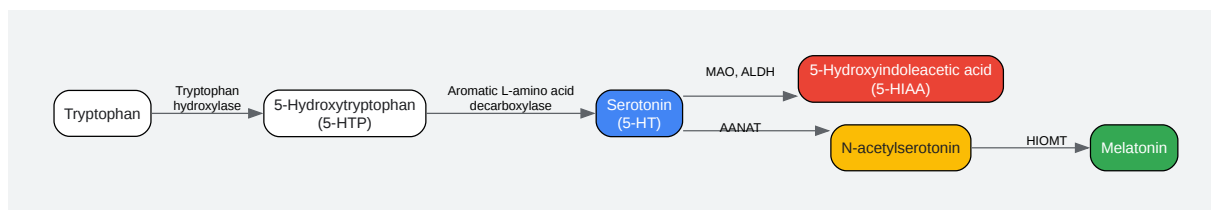
Introduction

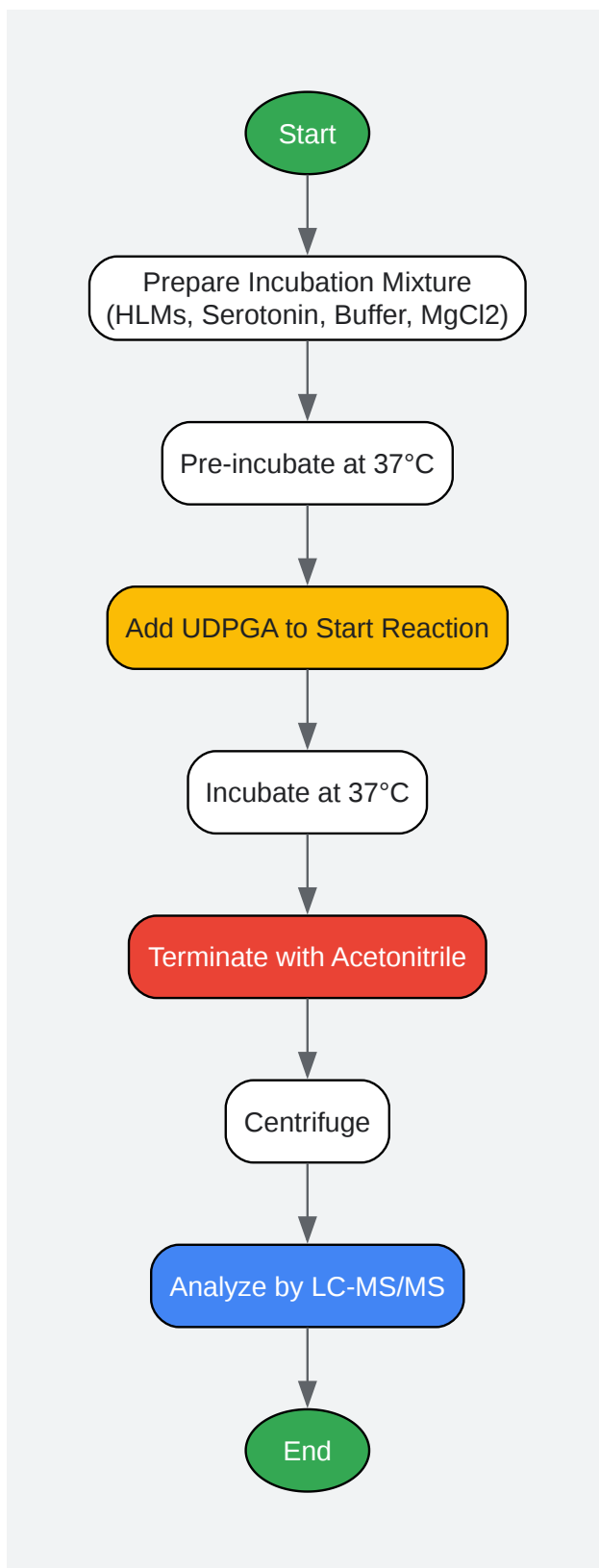
Serotonin (5-hydroxytryptamine, 5-HT), a pivotal monoamine neurotransmitter, is integral to a vast array of physiological processes, including the regulation of mood, sleep, appetite, and cognitive functions. The metabolic fate of serotonin is a complex and tightly regulated process that significantly influences its bioavailability and physiological activity. This technical guide provides a comprehensive overview of serotonin metabolism, with a particular focus on its conjugation pathways. It is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of these critical biochemical processes.

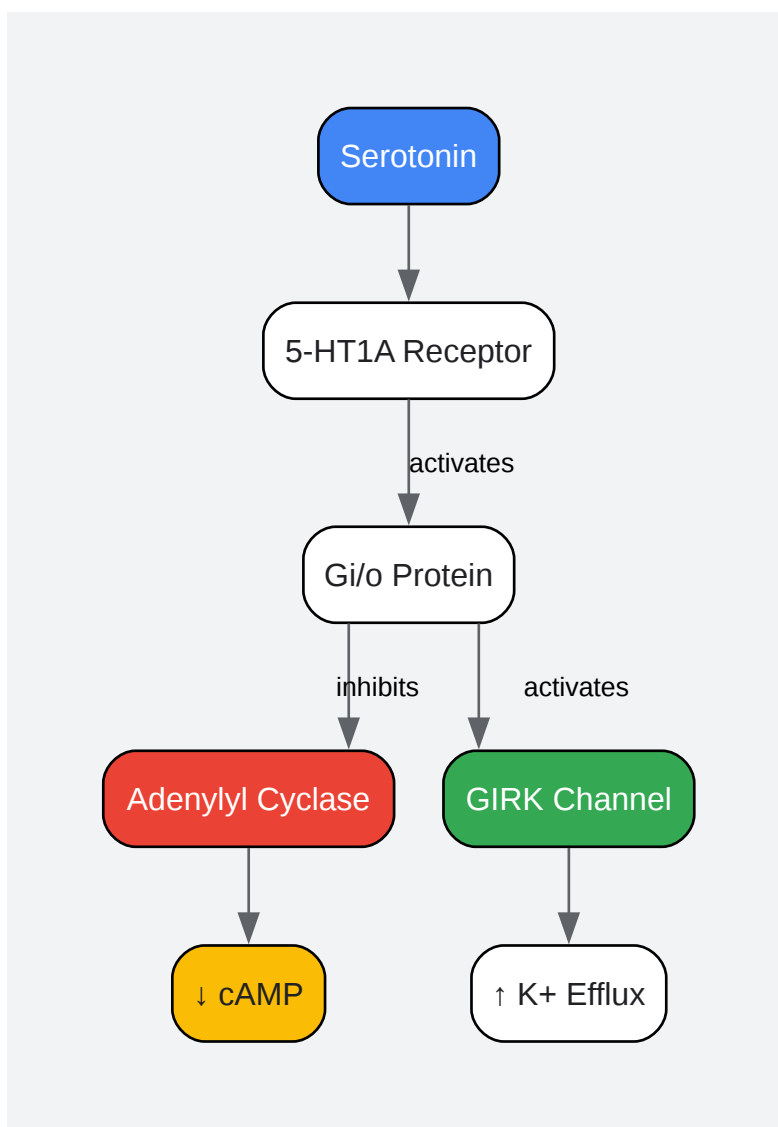
Core Metabolism of Serotonin

The primary metabolic pathway for serotonin involves oxidative deamination, catalyzed by monoamine oxidase (MAO), followed by oxidation by aldehyde dehydrogenase (ALDH) to form 5-hydroxyindoleacetic acid (5-HIAA), the principal urinary metabolite. An alternative, minor pathway involves N-acetylation by arylalkylamine N-acetyltransferase (AANAT) to form N-acetylserotonin, which is subsequently O-methylated by hydroxyindole-O-methyltransferase (HIOMT) to produce melatonin.

Serotonin Metabolic Pathways







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